

Hdac-IN-29 Technical Support Center: Long-Term Storage and Handling

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Compound of Interest

Compound Name: **Hdac-IN-29**

Cat. No.: **B12403456**

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the long-term storage and handling of **Hdac-IN-29**. As specific manufacturer's data for **Hdac-IN-29** is not publicly available, the following recommendations are based on common practices for the storage and handling of similar histone deacetylase (HDAC) inhibitors. It is crucial to consult the Certificate of Analysis provided by your supplier for precise instructions.

Summary of Quantitative Data

For optimal stability and performance of **Hdac-IN-29**, proper storage is essential. The following table summarizes recommended storage conditions for the compound in both solid and solution forms, based on general guidelines for HDAC inhibitors.

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Protect from moisture and light.
4°C	Up to 2 years	For shorter-term storage.	
In Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month	For short-term use.	

Experimental Protocols

Reconstitution of Hdac-IN-29

Proper reconstitution is critical for accurate experimental results. The following protocol outlines a general procedure for preparing a stock solution of **Hdac-IN-29**.

Materials:

- **Hdac-IN-29** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes

Procedure:

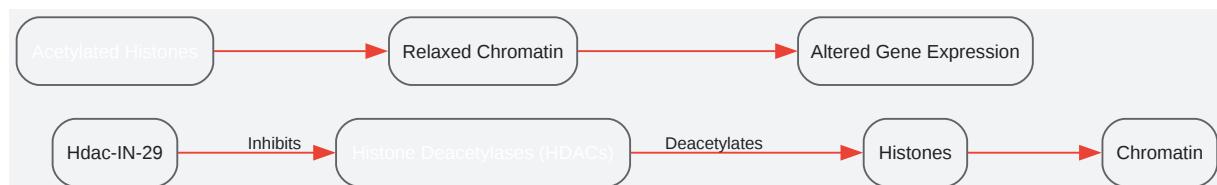
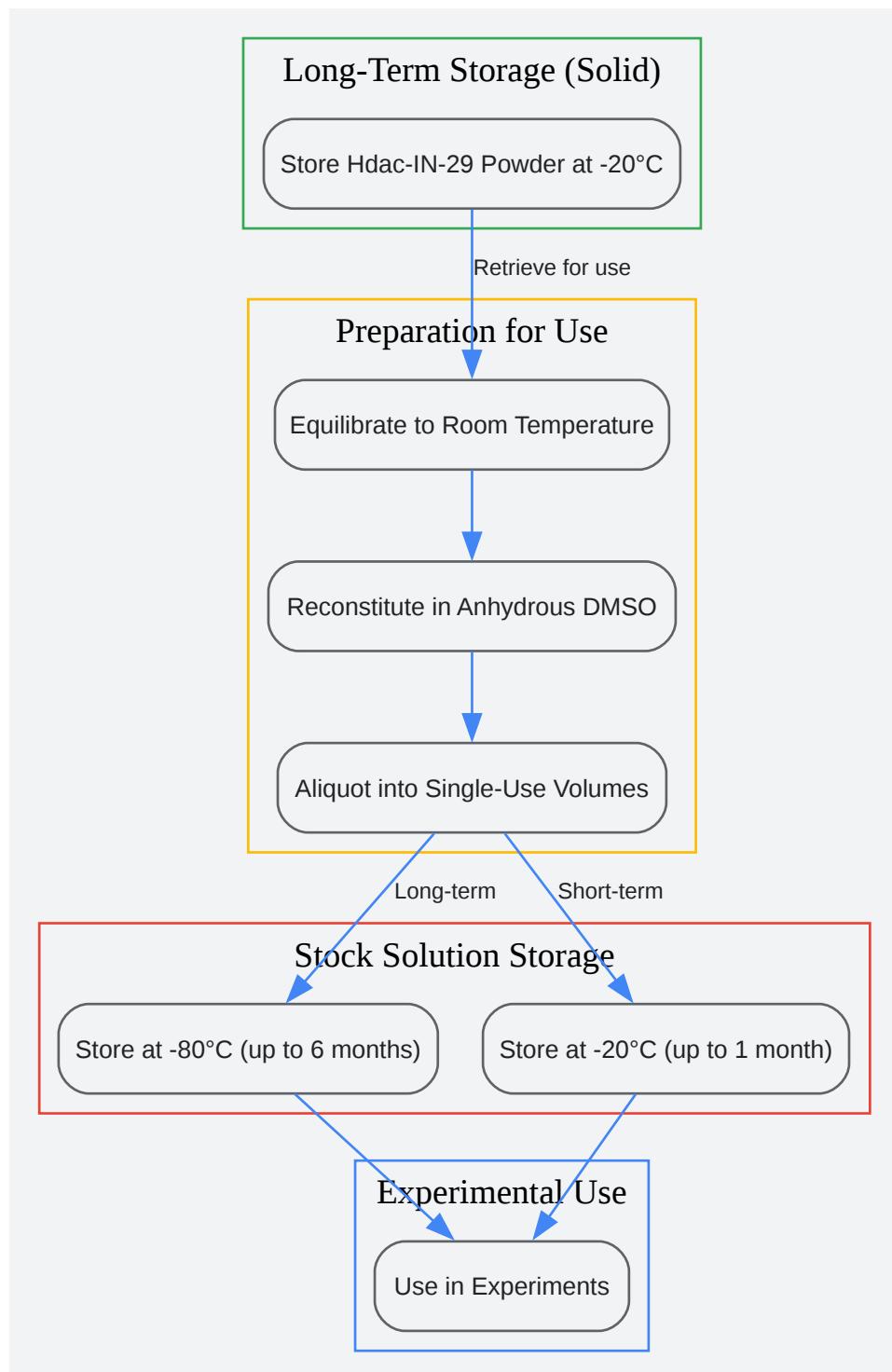
- Equilibration: Allow the vial of **Hdac-IN-29** powder to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of moisture onto the compound.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution from 1 mg of **Hdac-IN-29** (Molecular Weight: 401.48 g/mol), you would add 249.08 µL of DMSO.

- Dissolution: Gently vortex or sonicate the solution until the **Hdac-IN-29** is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Storage: Store the aliquoted stock solutions at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).

Visual Guides

Hdac-IN-29 Handling and Storage Workflow

The following diagram illustrates the recommended workflow for handling and storing **Hdac-IN-29** to ensure its integrity and performance in your experiments.



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